

Essential Safety and Logistical Information for Handling DSP-1053

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Compound of Interest

Compound Name: **DSP-1053**

Cat. No.: **B8105912**

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This document provides critical guidance on the safe handling, storage, and disposal of **DSP-1053**, a potent serotonin transporter (SERT) inhibitor and partial 5-HT1A receptor agonist. Adherence to these protocols is essential to ensure laboratory safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **DSP-1053**, particularly in its solid form, appropriate personal protective equipment must be worn to prevent inhalation, skin, and eye contact.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable.
Eye/Face Protection	Safety glasses with side shields or goggles	Ensure full coverage to prevent splashes or dust from entering the eyes.
Skin and Body Protection	Laboratory coat	A standard lab coat is required to protect against incidental skin contact.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **DSP-1053**.

Handling:

- Avoid Dust Formation: When working with the powdered form, handle it carefully to minimize the creation of dust.
- Ventilation: Always handle **DSP-1053** in a well-ventilated area, preferably within a chemical fume hood[1].
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined below.
- Hygiene: Wash hands thoroughly after handling the compound[2]. Do not eat, drink, or smoke in the laboratory[2].

Storage:

- Short-term Storage (up to 1 month): Store the stock solution at -20°C[3].

- Long-term Storage (up to 6 months): For longer periods, store the stock solution at -80°C[3].
- Container: Keep the container tightly closed in a dry and well-ventilated place.

Disposal Plan

Dispose of **DSP-1053** and any contaminated materials in accordance with local, state, and federal regulations.

- Unused Compound: Dispose of as hazardous chemical waste. Do not allow it to enter drains or watercourses.
- Contaminated Materials: Any materials that have come into contact with **DSP-1053**, such as pipette tips, tubes, and gloves, should also be treated as hazardous waste and disposed of accordingly.

Experimental Protocols

Preparation of a Stock Solution

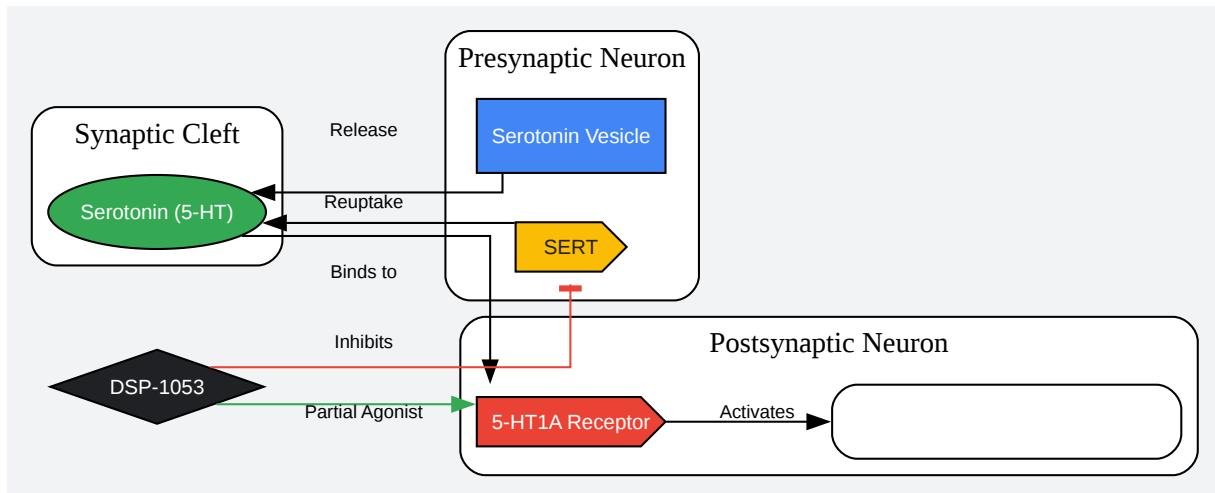
For in vivo experiments, **DSP-1053** can be prepared in a vehicle solution. The following is an example protocol for solubilizing the compound:

- Prepare a stock solution of **DSP-1053** in DMSO.
- For the working solution, the following solvent system can be used: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline[3].
- To prepare 1 mL of the working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again.
- Finally, add 450 µL of saline to bring the total volume to 1 mL[3].
- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution[3].

It is recommended to prepare the working solution fresh on the day of the experiment.

Mechanism of Action: Signaling Pathway

DSP-1053 exerts its effects through a dual mechanism involving the serotonin transporter (SERT) and the 5-HT1A receptor. This is depicted in the following signaling pathway diagram.



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References

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